

Application Notes and Protocols: Otenabant Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: Otenabant hydrochloride

Cat. No.: B7909994

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These application notes provide a comprehensive guide for the preparation and use of **otenabant hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). **Otenabant hydrochloride** is a potent and selective cannabinoid receptor 1 (CB1) antagonist, and these protocols are designed to ensure accurate and reproducible experimental results.

Compound Information

Otenabant hydrochloride, also known as CP-945,598 hydrochloride, is a key tool for investigating the endocannabinoid system. Proper handling and solution preparation are critical for its effective use in research.

Property	Value	Citation(s)
Synonyms	CP-945,598 Hydrochloride, CP 945598	[1][2]
CAS Number	686347-12-6	[1][2]
Molecular Formula	C ₂₅ H ₂₅ Cl ₂ N ₇ O.HCl	[2]
Molecular Weight	546.88 g/mol	[1][2]
Mechanism of Action	Potent and selective CB1 receptor antagonist.	[1][2][3]
Storage (Solid)	-20°C for up to 3 years.	[2]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month.	[2]

Solubility in DMSO

The solubility of **otenabant hydrochloride** in DMSO is a critical factor for preparing stock solutions. It is important to use fresh, anhydrous DMSO as moisture can reduce solubility.[2]

Solvent	Solubility	Notes	Citation(s)
DMSO	≥ 1 mg/mL (1.82 mM)	Moisture-absorbing DMSO can decrease solubility; use fresh DMSO.	[2]
DMSO	5 mg/mL (9.14 mM)	Warming may be required to achieve this concentration.	[4]
Water	Insoluble	-	[2][4]

Experimental Protocol: Preparation of a 10 mM Otenabant Hydrochloride Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **otenabant hydrochloride** in DMSO.

Materials:

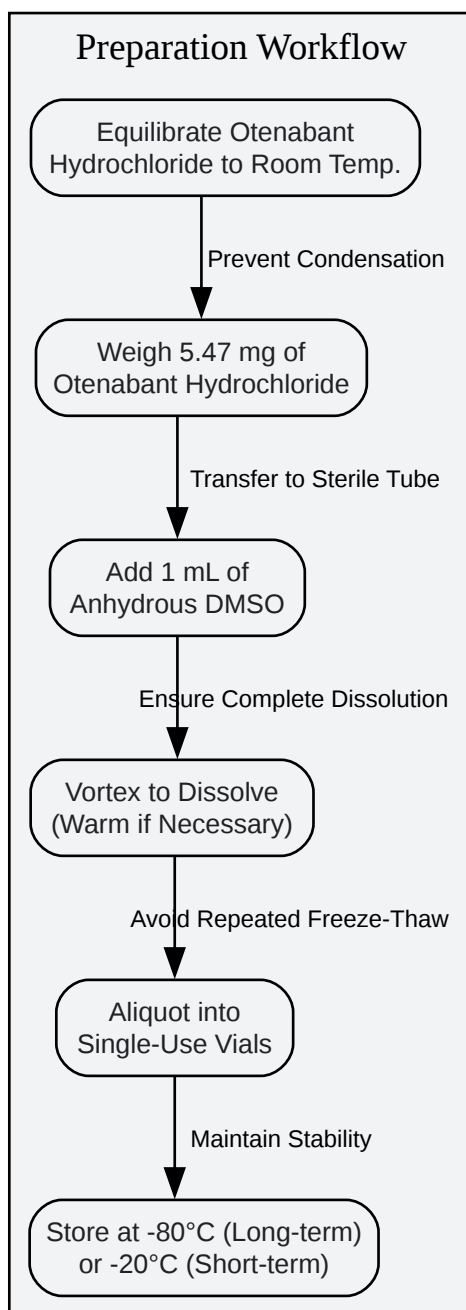
- **Otenabant hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Water bath or heat block

Procedure:

- Pre-weighing Preparation: Allow the vial of **otenabant hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 5.47 mg of **otenabant hydrochloride** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the **otenabant hydrochloride**.
- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) can aid in dissolution.^[4] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[2]

Experimental Workflow

The following diagram illustrates the workflow for preparing the **otenabant hydrochloride** stock solution.



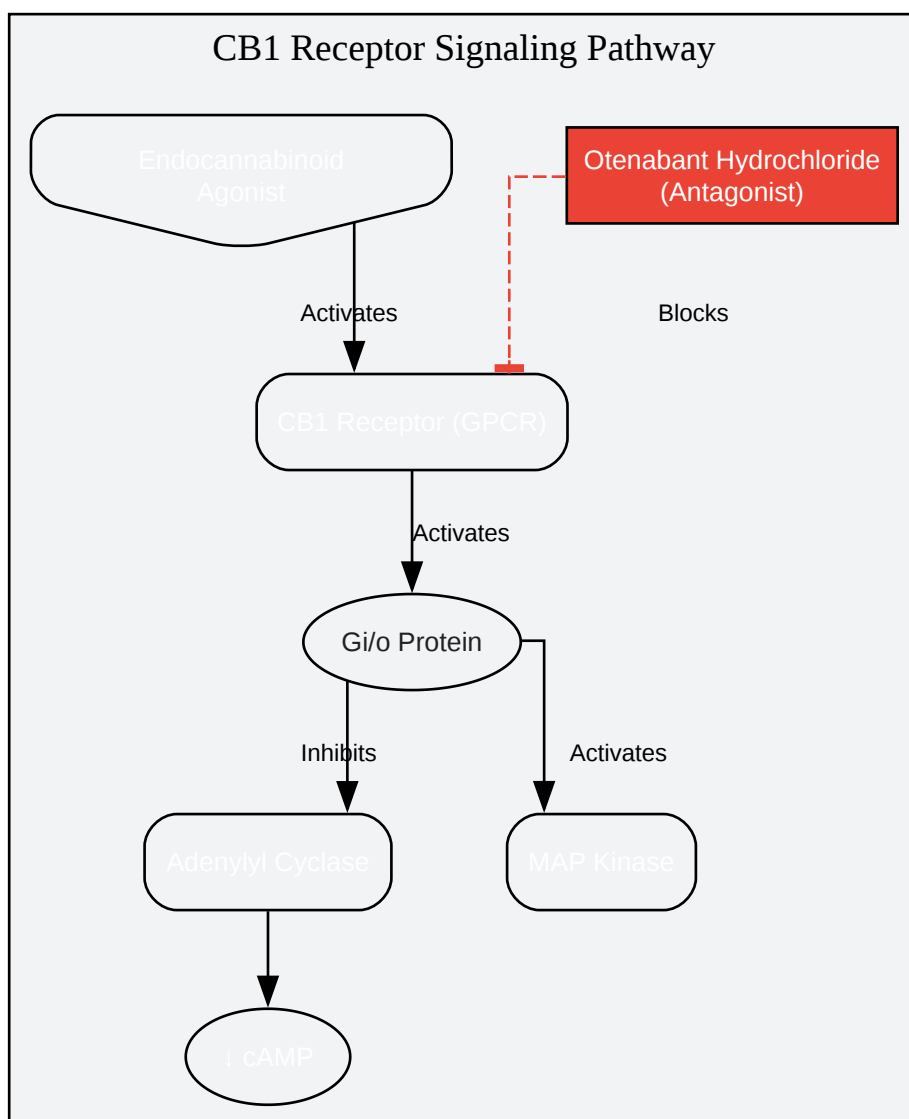
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Workflow for **Otenabant Hydrochloride** Stock Solution Preparation.

Mechanism of Action and Signaling Pathway

Otenabant hydrochloride is a selective antagonist of the Cannabinoid Receptor 1 (CB1), which is a G-protein coupled receptor (GPCR).[1][5] The binding of an agonist to the CB1 receptor typically leads to the inhibition of adenylyl cyclase and the activation of mitogen-activated protein (MAP) kinase.[5] As an antagonist, otenabant blocks these downstream signaling events. The endocannabinoid system's overactivity is associated with obesity and metabolic syndrome.[6] By blocking the CB1 receptor, otenabant can reverse these effects. Blockade of the CB1 receptor has been shown to improve glycemic control through the hepatic Sirt1/mTORC2/Akt pathway and increase fatty acid oxidation via LKB1/AMPK signaling.[6]

The diagram below illustrates the signaling pathway affected by **otenabant hydrochloride**.



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Otenabant Hydrochloride's Antagonistic Effect on the CB1 Receptor Signaling Pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. adooq.com [adooq.com]
- 5. Cannabinoid receptor antagonist - Wikipedia [en.wikipedia.org]
- 6. Cannabinoid-1 Receptor Antagonism Improves Glycemic Control and Increases Energy Expenditure via Sirt1/mTORC2 and AMPK Signaling - PMC [pmc.ncbi.nlm.nih.gov]
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